



# Protocol for Enhancing Apple Fruit Set with Gibberellic Acid (GA4+7)

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### Introduction

Gibberellins A4 and A7 (GA4+7) are plant growth regulators instrumental in various physiological processes in apples (Malus domestica), including the promotion of fruit set, development, and overall quality. This document provides detailed application notes and protocols for researchers and horticultural scientists on the use of GA4+7 to improve fruit set in apples. The protocols outlined are synthesized from multiple studies and are intended for experimental and research applications. Proper small-scale trials are recommended before large-scale application, as responses can vary based on cultivar, environmental conditions, and tree health.

# Mechanism of Action: The Gibberellin Signaling Pathway

Gibberellic acids, including GA4+7, promote fruit growth by overcoming the repressive effects of DELLA proteins.[1][2] In the absence of gibberellins, DELLA proteins bind to and inactivate transcription factors, thereby inhibiting the expression of genes responsible for cell elongation and division necessary for fruit development.

The application of GA4+7 initiates a signaling cascade. GA4+7 binds to the GIBBERELLIN INSENSITIVE DWARF1 (GID1) receptor.[3] This GA-GID1 complex then interacts with DELLA proteins, leading to their polyubiquitination by an SCF E3 ubiquitin ligase complex and subsequent degradation by the 26S proteasome.[3] The degradation of DELLA proteins

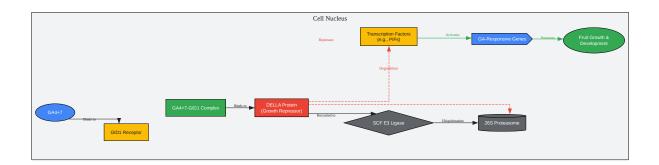


## Methodological & Application

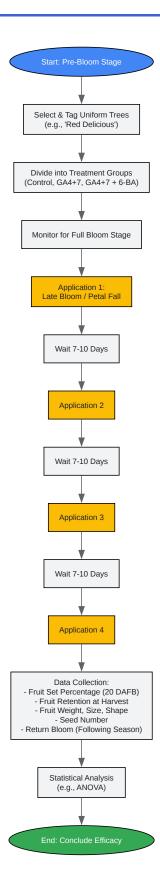
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liberates the transcription factors, allowing them to activate the expression of GA-responsive genes that drive fruit growth and development.[4] This process is particularly effective in inducing parthenocarpic (seedless) fruit development, especially after frost events that damage ovules and prevent normal fertilization.[5][6] The signaling pathway often involves crosstalk with other plant hormones, such as auxins and cytokinins, which also play crucial roles in fruit set and development.[7][8]









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